

Propylhydrazine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Propylhydrazine hydrochloride*

Cat. No.: *B152796*

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CAS Number: 73544-93-1

Chemical Name: **Propylhydrazine hydrochloride**

Molecular Formula: $C_3H_{11}ClN_2$

Molecular Weight: 110.59 g/mol

This technical guide provides an in-depth overview of the structural information, physicochemical properties, synthesis, and biological applications of **propylhydrazine hydrochloride**. The content is tailored for researchers, scientists, and professionals in drug development, with a focus on data presentation, experimental methodologies, and visualization of relevant biological pathways.

Structural and Physicochemical Data

Propylhydrazine hydrochloride is a hydrazine derivative that serves as a versatile building block in organic and medicinal chemistry. Its structural and physicochemical properties are summarized in the tables below.

Table 1: Chemical Identifiers and Structural Information

Parameter	Value	Reference
CAS Number	73544-93-1	
IUPAC Name	1-propylhydrazine;hydrochloride	
Synonyms	1-Propylhydrazine HCl, N-PROPYLHYDRAZINE HYDROCHLORIDE	
Molecular Formula	C ₃ H ₁₁ ClN ₂	[1]
Molecular Weight	110.59 g/mol	[1]
SMILES String	CCCN.[H]Cl	

Table 2: Physicochemical Properties

Property	Value	Reference
Physical Form	Solid	
Boiling Point	130.1 °C (free base)	[1]
Flash Point	32.2 °C (free base)	[1]
Solubility	Soluble in polar solvents	[1]
Storage Temperature	2-8°C	

Table 3: Spectroscopic Data

Spectroscopy Type	Data	Reference
¹ H NMR (DMSO-d ₆)	δ 10.59 ppm (hydrazine NH ₂), δ 9.15 ppm (NH proton)	[1]
Infrared (IR)	~3213 cm ⁻¹ (N-H stretch), ~1614 cm ⁻¹ (NH bend)	[1]

Synthesis and Purification

Propylhydrazine hydrochloride can be synthesized through various methods. A common laboratory-scale synthesis involves the reaction of a protected hydrazine derivative followed by deprotection.

Experimental Protocol: Synthesis of n-Propylhydrazine Hydrochloride[3]

Materials:

- BOC-n-propylhydrazine
- 2M Hydrochloric acid in Dichloromethane (DCM)
- Dichloromethane (DCM)

Procedure:

- To a reaction flask equipped with a stirrer, add 17.4 g of BOC-n-propylhydrazine.
- Add 90 mL of a 2M solution of hydrochloric acid in dichloromethane.
- Stir the mixture at room temperature for 4 hours, or until the reaction is complete as monitored by an appropriate method (e.g., TLC or LC-MS).
- Upon completion, filter the reaction mixture under reduced pressure to collect the crude product.
- Wash the crude product with 40 mL of dichloromethane.
- Dry the resulting white solid under vacuum to yield **n-propylhydrazine hydrochloride**.

Purification: Recrystallization from an ethanol-water mixture (e.g., 70:30 v/v) is a preferred method for obtaining high-purity **propylhydrazine hydrochloride** (>95%). The purified compound should be stored in an airtight container with a desiccant to prevent degradation from moisture.[1]

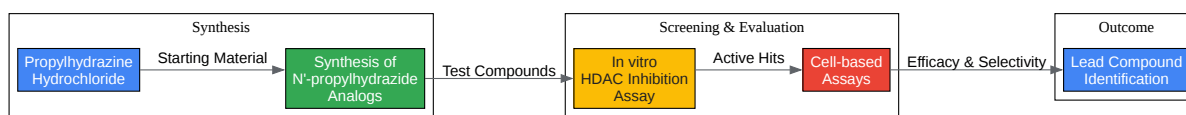
Applications in Research and Drug Development

Propylhydrazine hydrochloride and its derivatives have garnered significant interest in medicinal chemistry, primarily as components of histone deacetylase (HDAC) inhibitors and as probes in chemical biology.

Histone Deacetylase (HDAC) Inhibition

The n-propylhydrazine moiety serves as an effective zinc-binding group in the design of HDAC inhibitors.[1] These inhibitors are crucial tools for studying epigenetic regulation and have therapeutic potential in oncology.[1][2] Derivatives of propylhydrazine have been shown to selectively inhibit class I HDACs (HDAC1, 2, and 3).[3]

Logical Workflow for HDAC Inhibitor Development



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Caption: Workflow for the development of propylhydrazine-based HDAC inhibitors.

Experimental Protocol: In Vitro HDAC Inhibition Assay[6][7]

This protocol is a general guideline for assessing the inhibitory activity of compounds against class I HDACs.

Materials:

- Recombinant human HDAC1, HDAC2, or HDAC3 enzyme
- Fluorogenic HDAC substrate (e.g., Ac-RHKK(Acetyl)-AMC)

- Assay buffer (e.g., 50 mM HEPES, 150 mM NaCl, 5 mM MgCl₂, 1 mM TCEP, 0.2 mg/mL BSA, pH 7.4)
- Test compounds (propylhydrazine derivatives) dissolved in DMSO
- Trichostatin A (TSA) or Vorinostat (SAHA) as a positive control inhibitor
- Trypsin solution (e.g., 1 mg/mL in 1 mM HCl)
- 96-well black microplate
- Fluorescence plate reader

Procedure:

- In a 96-well plate, add the test compounds at various concentrations.
- Add the recombinant HDAC enzyme (e.g., 3-10 nM final concentration) to each well and incubate for at least 5 minutes at 37°C.
- Initiate the reaction by adding the fluorogenic substrate (e.g., 20 µM final concentration).
- Incubate the plate at 37°C for a defined period (e.g., 30-90 minutes).
- Stop the reaction by adding the trypsin solution.
- Incubate for an additional 60 minutes at 37°C to allow for the cleavage of the deacetylated substrate and release of the fluorophore.
- Measure the fluorescence using a plate reader at the appropriate excitation and emission wavelengths.
- Calculate the percent inhibition for each compound concentration and determine the IC₅₀ value.

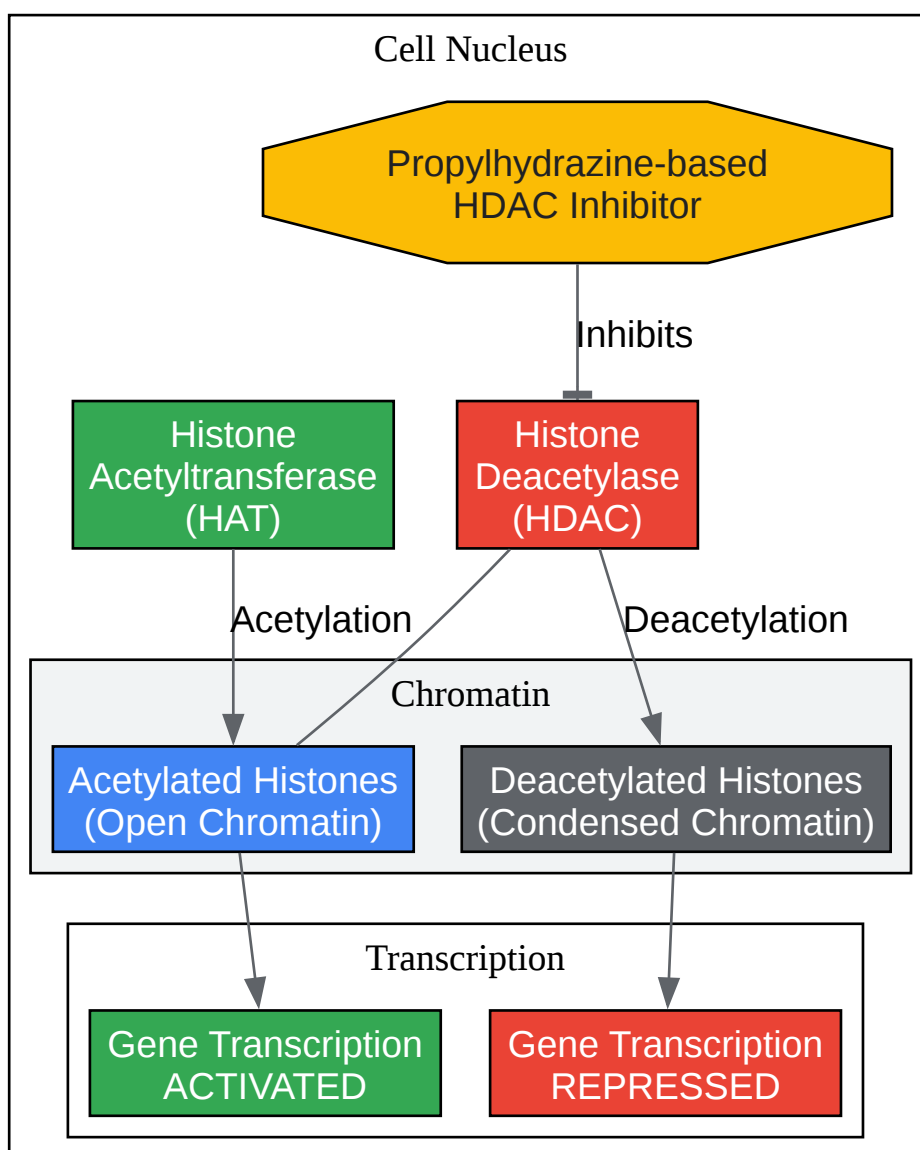
Activity-Based Protein Profiling (ABPP)

Propylhydrazine has been utilized as a competitor for hydrazine-based probes in "reverse-polarity" activity-based protein profiling (RP-ABPP). This technique employs nucleophilic

probes to target electrophilic sites in proteins, allowing for the study of enzyme function and inhibitor discovery.[4][5]

Signaling Pathway: HDACs in Gene Regulation

HDACs play a critical role in gene expression by removing acetyl groups from lysine residues on histones, leading to chromatin compaction and transcriptional repression. Inhibition of HDACs can restore the expression of tumor suppressor genes.



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Caption: Role of HDACs in gene regulation and the effect of inhibition.

Analytical Methods

The detection and quantification of propylhydrazine and its derivatives in biological and environmental samples can be achieved using standard chromatographic techniques.

High-Performance Liquid Chromatography (HPLC)

A common method for the analysis of hydrazine compounds involves derivatization followed by RP-HPLC.^[6]

Experimental Protocol: HPLC Analysis of Hydrazine^[6]

- Column: Inertsil ODS-3V (250 mm x 4.6 mm, 5 μ m)
- Mobile Phase: A mixture of buffer and methanol (e.g., 25:75 v/v). The buffer can be prepared by dissolving ammonium dihydrogen phosphate in water.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection: UV at 360 nm (after derivatization, e.g., with salicylaldehyde)
- Injection Volume: Appropriate for the expected concentration range.

Gas Chromatography (GC)

GC can also be employed for the analysis of hydrazines, often coupled with detectors like a flame ionization detector (FID), a nitrogen-phosphorus detector (NPD), or mass spectrometry (MS) for enhanced sensitivity and specificity.^[7]

Safety and Handling

Propylhydrazine hydrochloride is a hazardous chemical and should be handled with appropriate safety precautions.

Hazard Information:

- GHS Pictogram: GHS02 (Flammable)
- Signal Word: Danger
- Hazard Statements: H242 (Heating may cause a fire)

Safe Handling Procedures:[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear suitable personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Avoid the formation of dust and aerosols.
- Keep away from sources of ignition.
- Store in a cool, dry, and well-ventilated place in a tightly sealed container.

This technical guide is intended for informational purposes for research and development professionals. Always refer to the specific Safety Data Sheet (SDS) for the most current and comprehensive safety information before handling this compound.

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